

Proper Disposal of Dimethyl Pimelate-d4: A Safety and Operations Guide

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Compound of Interest

Compound Name: *Dimethyl pimelate-d4*

Cat. No.: *B15553936*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment. This guide provides essential safety and logistical information for the disposal of **Dimethyl pimelate-d4**, a deuterated form of Dimethyl pimelate.

While **Dimethyl pimelate-d4** is not classified as a hazardous substance, adherence to proper disposal protocols is crucial to maintain safety and compliance.^[1] The following procedures are based on standard laboratory safety practices for non-hazardous chemical waste.

Summary of Safety and Physical Data

The following table summarizes key safety and physical properties of Dimethyl pimelate, which are expected to be comparable for its deuterated form.

Property	Value	Source
Physical State	Liquid	[2][3]
Appearance	Clear	[2][3]
Odor	Odorless	[2][3]
Boiling Point	121 - 122 °C / 249.8 - 251.6 °F @ 11 mmHg	[2]
Flash Point	> 112 °C / > 233.6 °F	[2][4]
Specific Gravity	1.040	[2][4]
Hazards Identification	Not a hazardous substance or mixture.[1] May cause eye, skin, and respiratory tract irritation.[5]	[1][5]

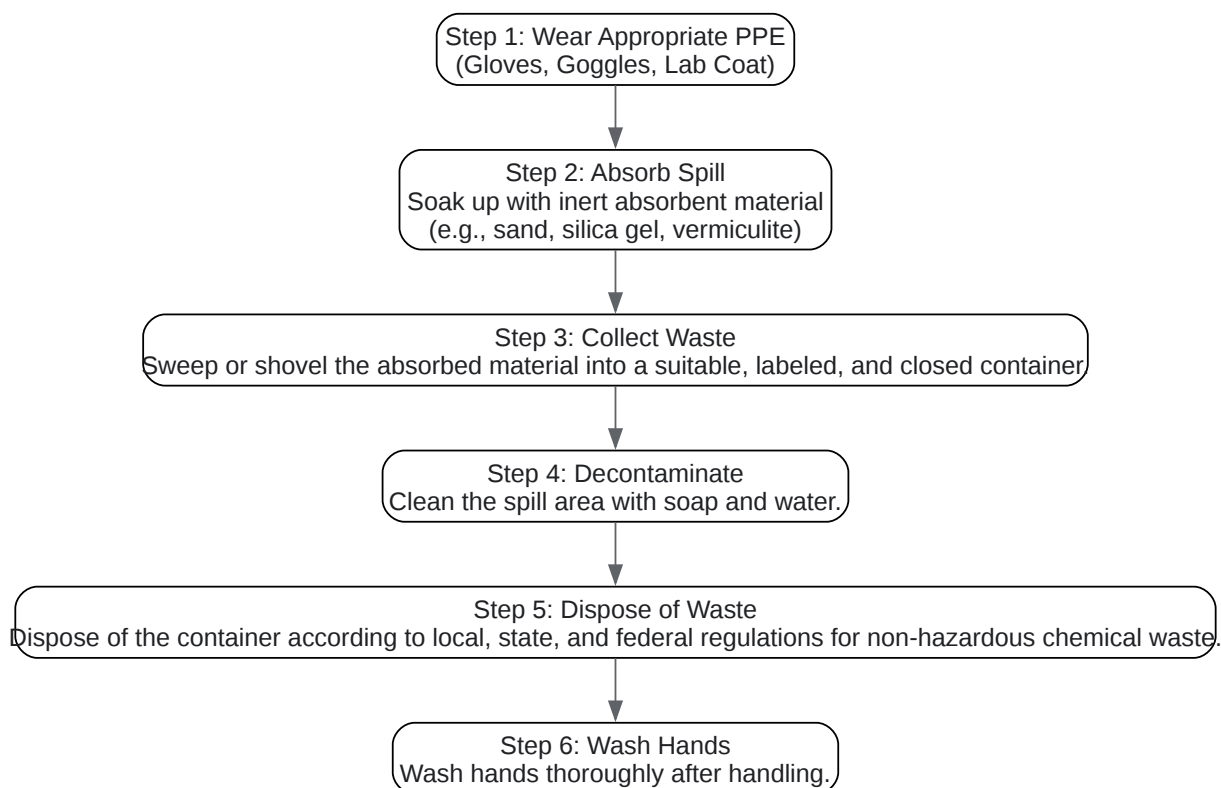
Personal Protective Equipment (PPE)

When handling **Dimethyl pimelate-d4**, it is important to use appropriate personal protective equipment to prevent contact.

- Eye Protection: Wear safety glasses with side shields or goggles.[3][4]
- Hand Protection: Wear protective gloves.[3][4]
- Skin and Body Protection: Wear long-sleeved clothing.[3][4]

Disposal Protocol for Dimethyl Pimelate-d4

The following step-by-step workflow outlines the recommended procedure for the disposal of **Dimethyl pimelate-d4**.



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Disposal Workflow for **Dimethyl Pimelate-d4**

Accidental Release Measures

In the event of a spill, ensure adequate ventilation.^{[2][5]}

- Containment: Prevent the product from entering drains.^[1]
- Clean-up: Soak up the spill with an inert absorbent material such as sand, silica gel, acid binder, universal binder, or sawdust.^{[2][3]}

- Collection: Collect the absorbed material and place it into a suitable, closed container for disposal.[2][3]

First Aid Measures

- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2][3][5]
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[3][5]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[1]
- If swallowed: Do NOT induce vomiting. Rinse mouth and drink 2-4 cupfuls of milk or water.[5]

In all cases of exposure, seek medical advice if irritation persists or if you feel unwell.[1][5]

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